



An In-depth Technical Guide to 3-(Acryloyloxy)-2-hydroxypropyl Methacrylate

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Compound of Interest

3-(Acryloyloxy)-2-hydroxypropyl
methacrylate

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This technical guide provides a comprehensive overview of **3-(Acryloyloxy)-2-hydroxypropyl methacrylate**, a bifunctional monomer crucial for researchers, scientists, and professionals in drug development and material science. The document details its chemical structure, properties, synthesis, and applications, adhering to stringent data presentation and visualization requirements.

Chemical Structure and Identification

3-(Acryloyloxy)-2-hydroxypropyl methacrylate, with the CAS number 1709-71-3, is a molecule featuring both acrylate and methacrylate functionalities, along with a hydroxyl group. [1][2][3] This unique structure allows it to participate in various polymerization reactions, making it a versatile building block in polymer chemistry.

Synonyms:

- 1-(Acryloyloxy)-2-hydroxy-3-(methacryloyloxy)propane[4]
- 2-Hydroxy-1-acryloxy-3-methacryloxypropane[4]
- 2-Hydroxy-3-acryloyloxypropyl methacrylate[5]
- Glycerol 1-acrylate 3-methacrylate

Molecular Representation:



- Linear Formula: H2C=C(CH3)CO2CH2(OH)CH2O2CCH=CH2[4][6]
- SMILES: CC(=C)C(=O)OCC(O)COC(=O)C=C[4]
- InChI: 1S/C10H14O5/c1-4-9(12)14-5-8(11)6-15-10(13)7(2)3/h4,8,11H,1-2,5-6H2,3H3[4]

Physicochemical Properties

A summary of the key quantitative data for **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C10H14O5	[1][3]
Molecular Weight	214.22 g/mol	[1][3][4]
Density	1.14 g/mL at 25 °C	[1][4]
Boiling Point	130-155 °C at 0.18-0.5 Torr	[7]
Refractive Index (n20/D)	1.473	[1][4]
CAS Number	1709-71-3	[1][2][3][4]

Experimental Protocols

Synthesis of 3-(Acryloyloxy)-2-hydroxypropyl Methacrylate

The primary method for synthesizing **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** is through the ring-opening reaction of glycidyl methacrylate (GMA) with acrylic acid. This reaction is typically catalyzed by a base or a chromium-based catalyst.

Materials:

- Glycidyl methacrylate (GMA)
- · Acrylic acid
- Catalyst (e.g., triphenylphosphine, chromium (III) acetate)



- Inhibitor (e.g., hydroquinone, MEHQ)
- Solvent (optional, e.g., toluene)

Procedure:

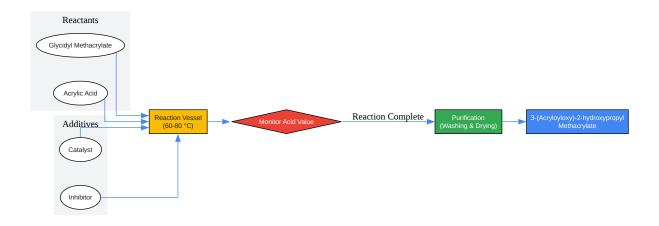
- A reaction flask equipped with a stirrer, thermometer, condenser, and dropping funnel is charged with glycidyl methacrylate and a polymerization inhibitor.
- The catalyst is added to the flask.
- Acrylic acid is added dropwise to the reaction mixture while maintaining the temperature between 60-80 °C.
- The reaction is monitored by measuring the acid value of the mixture. The reaction is considered complete when the acid value is below a certain threshold.
- Upon completion, the reaction mixture is cooled to room temperature.

Purification: The crude product can be purified by washing with a sodium bicarbonate solution to remove unreacted acrylic acid and the catalyst. This is followed by washing with brine and drying over anhydrous magnesium sulfate. Further purification can be achieved by vacuum distillation.

Logical and Experimental Workflow

The synthesis of **3-(Acryloyloxy)-2-hydroxypropyl methacrylate** follows a well-defined experimental workflow, which is visualized in the diagram below.





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Caption: Synthesis workflow for **3-(Acryloyloxy)-2-hydroxypropyl methacrylate**.

This guide provides essential technical information for professionals working with **3-** (Acryloyloxy)-2-hydroxypropyl methacrylate. The structured data and detailed protocols are intended to facilitate its application in research and development.

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